

# Thallium iodide CAS number and safety data sheet

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## Compound of Interest

Compound Name: Thallium iodide

Cat. No.: B1585524

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## An In-Depth Technical Guide to **Thallium Iodide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **thallium iodide** (TII), focusing on its chemical and physical properties, safety data, and handling procedures. The information is intended for professionals in research, science, and drug development who may work with or encounter this compound.

## Chemical Identification

Identifier	Value
Chemical Name	Thallium(I) Iodide
Synonyms	Thalious Iodide, Thallium monoiodide
CAS Number	7790-30-9[1]
Molecular Formula	TII[1]
Molecular Weight	331.29 g/mol [1]
EC Number	232-199-7

## Physical and Chemical Properties

**Thallium iodide** is a yellow crystalline solid at room temperature.[1][2] It is sparingly soluble in water but soluble in aqua regia and concentrated sulfuric acid.[3]

Property	Value
Appearance	Yellow crystalline solid[1][2]
Melting Point	442 °C[2][4]
Boiling Point	824 °C[1][2]
Density	7.1 g/cm <sup>3</sup> [1][2]
Solubility in Water	0.085 g/L at 25 °C[1]
Crystal Structure	Orthorhombic (distorted NaCl structure) at room temperature; transforms to a cubic CsCl structure at 175 °C[1]

## Safety Data Sheet (SDS) Summary

**Thallium iodide** is a highly toxic compound and must be handled with extreme caution. The primary routes of exposure are inhalation and ingestion.

### Hazard Identification

Hazard Class	Category
Acute Toxicity, Oral	Category 2
Acute Toxicity, Inhalation	Category 2
Specific Target Organ Toxicity (Repeated Exposure)	Category 2
Hazardous to the Aquatic Environment, Chronic Hazard	Category 2

GHS Hazard Statements:

- H300: Fatal if swallowed.

- H330: Fatal if inhaled.
- H373: May cause damage to organs through prolonged or repeated exposure.
- H411: Toxic to aquatic life with long lasting effects.

## Toxicological Data

Metric	Value	Species
LD50 (Oral)	24.1 mg/kg	Rat[1]

Symptoms of thallium poisoning are severe and can affect multiple organ systems, including the gastrointestinal tract, nervous system, skin, and cardiovascular system.[5] A characteristic sign of thallium exposure is hair loss (alopecia).[5]

## Occupational Exposure Limits

Organization	Limit
OSHA (PEL)	0.1 mg/m <sup>3</sup> (as TI), 8-hour TWA[6]
NIOSH (REL)	0.1 mg/m <sup>3</sup> (as TI), 10-hour TWA[6]
ACGIH (TLV)	0.1 mg/m <sup>3</sup> (as TI), 8-hour TWA[6]

## Experimental Protocols and Handling

Due to its high toxicity, all work with **thallium iodide** must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

## Personal Protective Equipment (PPE)

Protection Type	Specification
Respiratory	Full-face respirator with appropriate cartridges[7]
Eye/Face	Chemical safety goggles and face shield[5][7]
Hand	Chemical-resistant gloves (e.g., nitrile rubber)[5]
Body	Lab coat, closed-toe shoes

## Storage and Handling

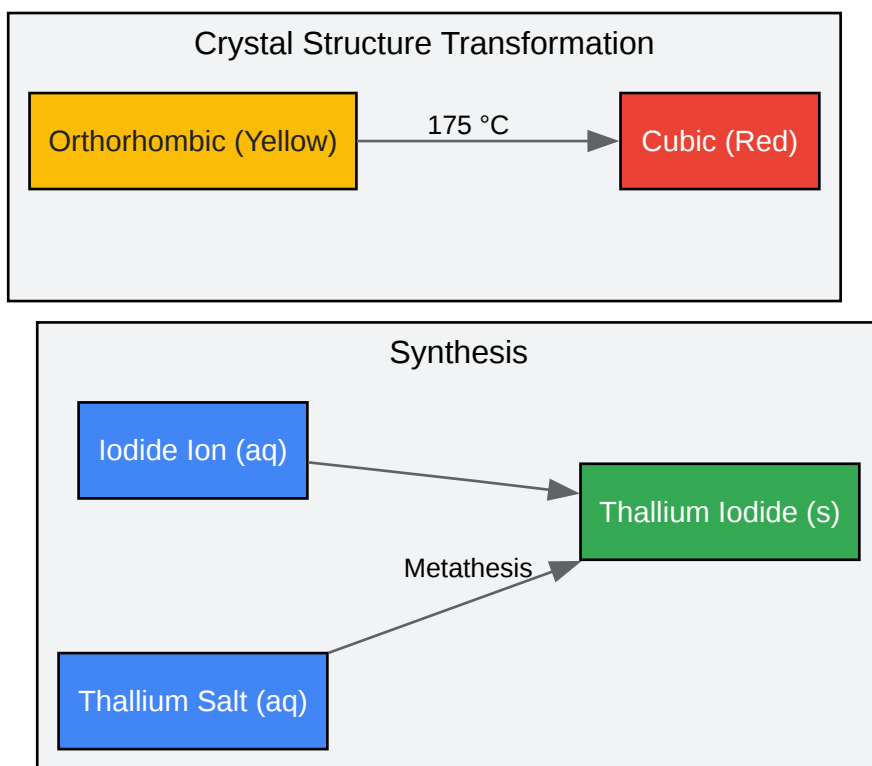
- Store in a cool, dry, well-ventilated area away from light and incompatible materials.[5]
- Keep containers tightly closed.
- Avoid generating dust.
- Wash hands thoroughly after handling.

## Emergency Procedures

Emergency	Protocol
Inhalation	Move the victim to fresh air. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Carefully sweep up the spilled material to avoid creating dust and place it in a sealed container for disposal.

## Visualized Data and Workflows

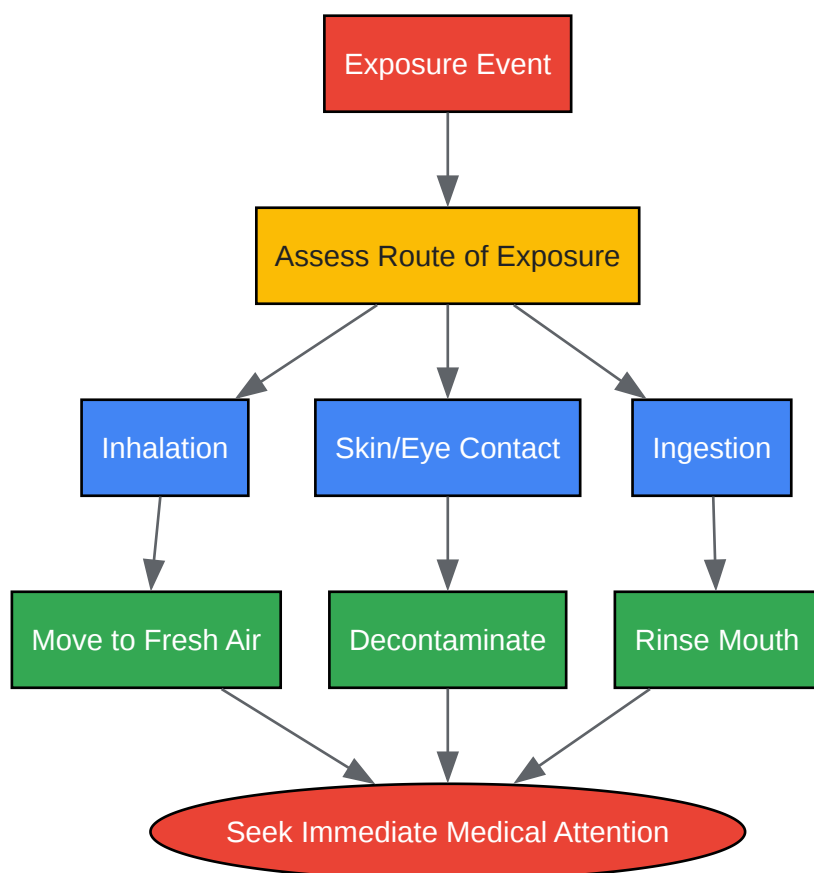
### Thallium Iodide Synthesis and Crystal Structure Transformation



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Caption: Synthesis and crystal structure transformation of **thallium iodide**.

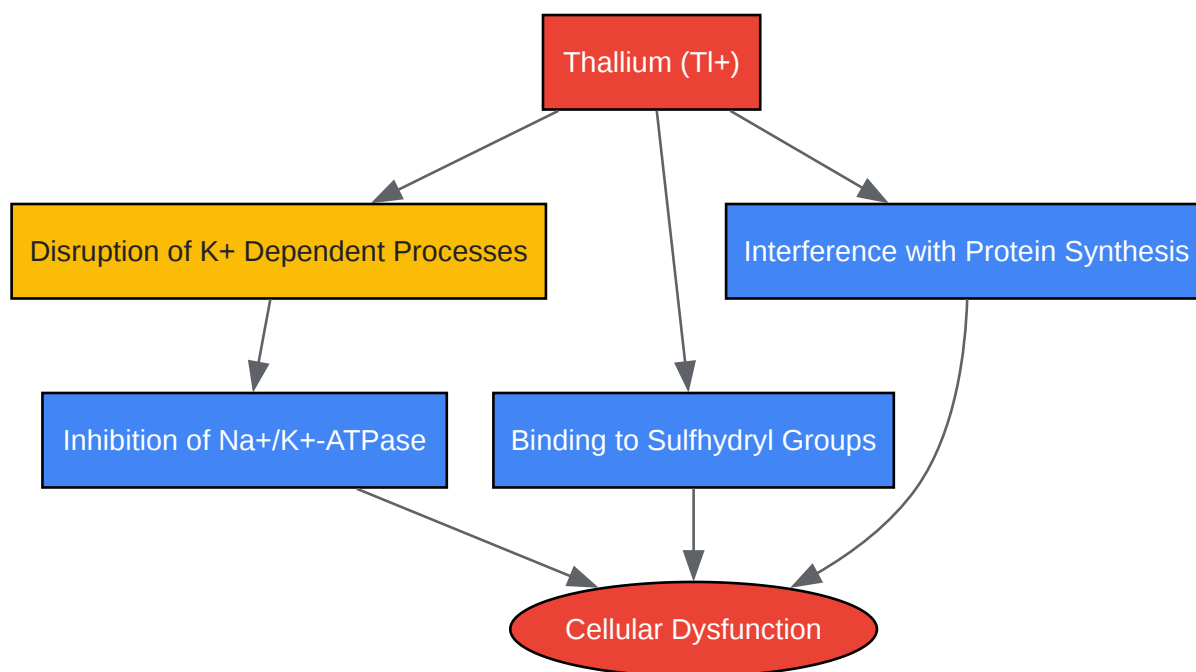
## Emergency Response Workflow for Thallium Iodide Exposure



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Caption: Emergency response workflow for **thallium iodide** exposure.

## Cellular Toxicity Pathway of Thallium



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Caption: Simplified cellular toxicity pathway of thallium.

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